

Physical properties and appearance of 4-Chloro-2-fluorobenzoyl chloride

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Compound of Interest

Compound Name: 4-Chloro-2-fluorobenzoyl chloride

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Technical Guide: 4-Chloro-2-fluorobenzoyl chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Chloro-2-fluorobenzoyl chloride**, a key intermediate in the synthesis of pharmaceuticals and other specialty chemicals. This document details its appearance, physical constants, and provides standardized experimental protocols for property determination and synthesis.

Physical and Chemical Properties

4-Chloro-2-fluorobenzoyl chloride is a halogenated aromatic acyl chloride. Its reactivity is primarily dictated by the acyl chloride functional group, which is susceptible to nucleophilic attack. The presence of chlorine and fluorine atoms on the benzene ring also influences its chemical properties and reactivity.

Appearance

At room temperature, **4-Chloro-2-fluorobenzoyl chloride** is a clear, faint yellow liquid.

Quantitative Data

The known physical and chemical properties of **4-Chloro-2-fluorobenzoyl chloride** are summarized in the table below. It is important to note that while some data is available for this specific compound, other properties are inferred from closely related isomers due to a lack of specific experimental data for the 4-chloro-2-fluoro isomer.

Property	Value	Source
Molecular Formula	C ₇ H ₅ Cl ₂ FO	[1]
Molecular Weight	193.00 g/mol	[1] [2]
CAS Number	394-39-8	[1]
Boiling Point	105-106 °C at 14 Torr	
Melting Point	Data not available. For the related isomer 4-Fluorobenzoyl chloride, the melting point is 10 °C. [3]	
Density	Data not available. For the related isomer 2-Chloro-4-fluorobenzoyl chloride, the density is 1.447 g/mL at 25 °C.	
Refractive Index	Data not available. For the related isomer 2-Chloro-4-fluorobenzoyl chloride, the refractive index is n ₂₀ /D 1.551.	

Molecular Structure

The structure of **4-Chloro-2-fluorobenzoyl chloride** is characterized by a benzene ring substituted with a chloro group at position 4, a fluoro group at position 2, and a benzoyl chloride group at position 1.

Caption: Molecular Structure of **4-Chloro-2-fluorobenzoyl chloride**.

Experimental Protocols

Synthesis of 4-Chloro-2-fluorobenzoyl chloride

4-Chloro-2-fluorobenzoyl chloride is typically synthesized from its corresponding carboxylic acid, 4-Chloro-2-fluorobenzoic acid, via chlorination with an agent such as thionyl chloride (SOCl_2).^{[4][5]}

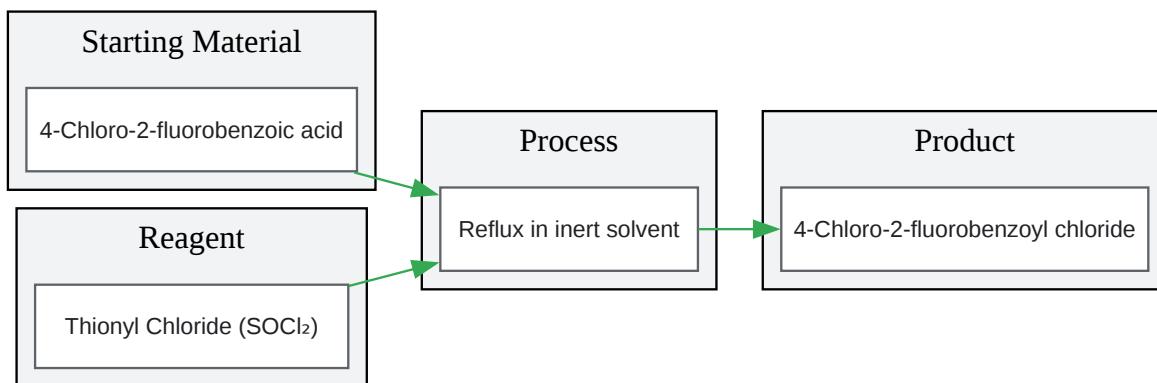
Reaction:

Materials:

- 4-Chloro-2-fluorobenzoic acid
- Thionyl chloride (SOCl_2)
- Anhydrous benzene (or another inert solvent)
- Reflux condenser
- Heating mantle
- Distillation apparatus

Procedure:

- In a round-bottom flask, a mixture of 4-Chloro-2-fluorobenzoic acid and an excess of thionyl chloride is prepared in an inert solvent like benzene.
- The mixture is refluxed for several hours to ensure the complete conversion of the carboxylic acid to the acyl chloride.^[4] The reaction progress can be monitored by the cessation of HCl and SO_2 evolution.
- After the reaction is complete, the excess thionyl chloride and the solvent are removed by distillation.^[6]
- The resulting crude **4-Chloro-2-fluorobenzoyl chloride** is then purified by vacuum distillation.^[6]

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